

# Physical and chemical characteristics of zinc citrate

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## Zinc Citrate: A Comprehensive Technical Guide

This technical guide provides an in-depth overview of the core physical and chemical characteristics of **zinc citrate**, tailored for researchers, scientists, and drug development professionals. It covers its fundamental properties, detailed experimental protocols for its characterization, and its role in biological signaling pathways.

### Core Physical and Chemical Properties

**Zinc citrate** is an organic zinc salt derived from citric acid. It is a popular zinc supplement due to its high bioavailability and neutral taste.<sup>[1]</sup> It is available in various hydrated forms, most commonly as **zinc citrate** dihydrate and trihydrate.<sup>[1]</sup>

The quantitative physical and chemical data for **zinc citrate** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>10</sub> O <sub>14</sub> Zn <sub>3</sub> (Anhydrous)	[2][3]
(C <sub>6</sub> H <sub>5</sub> O <sub>7</sub> ) <sub>2</sub> Zn <sub>3</sub> · 2H <sub>2</sub> O (Dihydrate)	[4][5]	
(C <sub>6</sub> H <sub>5</sub> O <sub>7</sub> ) <sub>2</sub> Zn <sub>3</sub> · 3H <sub>2</sub> O (Trihydrate)	[6]	
Molecular Weight	574.3 g/mol (Anhydrous)	[2][3]
610.40 g/mol (Dihydrate)	[4][5]	
IUPAC Name	Trizinc bis(2-hydroxypropane-1,2,3-tricarboxylate)	[2]
CAS Number	546-46-3 (Anhydrous)	[3]
5990-32-9 (Dihydrate)	[4][5]	
Appearance	White to almost white, odorless, crystalline powder or granules.	[1][3][7]
Solubility	Slightly soluble in water.[1][7] Soluble in diluted acids.[1][8] Practically insoluble in ethanol. [1][8] Exhibits inverse solubility (more soluble at lower temperatures).[6]	
Melting Point	Decomposes above 200°C.[3] One source lists the melting point of the dihydrate as 334°C (decomposition).[4][5] Another indicates 295°C.[9]	
pH	5.0 - 7.0 (for a 3-5% aqueous suspension/solution).	[7][10]
Zinc Content	Approximately 31%.[1][8]	

## Crystal Structure

Crystalline.[11] A study synthesizing a specific zinc citrate complex,  $[Zn(H_2cit)(H_2O)]_n$ , found it crystallizes in a chiral orthorhombic space group, P212121, forming a helical chain.[12][13]

## Experimental Protocols

This section details the methodologies for the synthesis and characterization of **zinc citrate**.

### Synthesis of Zinc Citrate

**Zinc citrate** can be synthesized via several methods, including the reaction of a zinc source with citric acid. A common laboratory-scale preparation is the hydrothermal reaction method.

Objective: To synthesize **zinc citrate** by reacting zinc hydroxide with citric acid.[14]

#### Materials:

- Zinc Nitrate Hexahydrate ( $Zn(NO_3)_2 \cdot 6H_2O$ )
- Sodium Hydroxide (NaOH)
- Citric Acid ( $C_6H_8O_7$ )
- Deionized Water
- High-pressure reactor

#### Procedure:

- Preparation of Zinc Hydroxide: A solution of zinc nitrate is prepared by dissolving it in deionized water. A stoichiometric amount of sodium hydroxide solution is then added dropwise while stirring to precipitate zinc hydroxide. The temperature is maintained below 30°C.[14]

- **Reaction:** The precipitated zinc hydroxide is washed and then reacted with an aqueous solution of citric acid in a high-pressure reactor.<sup>[14]</sup> Other methods describe reacting zinc oxide directly with an aqueous solution of citric acid, often with heating (e.g., 55-80°C) and stirring for several hours.<sup>[15][16][17]</sup>
- **Precipitation and Isolation:** The resulting **zinc citrate** precipitate is obtained after the reaction, which may involve evaporation of the solvent.<sup>[15]</sup>
- **Washing and Drying:** The precipitate is filtered and washed sequentially with water and then ethanol to remove unreacted starting materials and byproducts.<sup>[16]</sup> The final product is then dried under a vacuum.<sup>[16]</sup>

## Characterization Techniques

**Objective:** To identify the functional groups present in the synthesized **zinc citrate** and confirm the coordination of zinc to the citrate ligand.

**Methodology:**

- **Sample Preparation:** A small amount of the dried **zinc citrate** powder is mixed with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, the spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** The sample is placed in an FTIR spectrometer, and the infrared spectrum is recorded, typically in the range of 4000 to 400  $\text{cm}^{-1}$ .
- **Analysis:** The disappearance of the characteristic carboxylic acid ( $-\text{COOH}$ ) bands from citric acid and the appearance of new bands corresponding to the coordinated carboxylate groups ( $-\text{COO}^-$ ) and zinc-oxygen bonds confirm the formation of **zinc citrate**.<sup>[11][14]</sup>

**Objective:** To determine the crystal structure and phase purity of the synthesized **zinc citrate**.

**Methodology:**

- **Sample Preparation:** A finely ground powder of the **zinc citrate** sample is packed into a sample holder.

- **Data Acquisition:** The sample is analyzed using a powder X-ray diffractometer. A monochromatic X-ray beam (commonly Cu K $\alpha$  radiation) is directed at the sample, and the intensity of the diffracted X-rays is measured as a function of the diffraction angle ( $2\theta$ ).
- **Analysis:** The resulting diffraction pattern, a plot of intensity versus  $2\theta$ , is compared with standard diffraction patterns from databases (e.g., JCPDS) to confirm the crystalline phase of **zinc citrate**.<sup>[14]</sup> The sharpness and position of the peaks provide information about the crystallinity and unit cell dimensions.<sup>[18]</sup>

**Objective:** To evaluate the thermal stability of **zinc citrate** and determine its water of hydration content.

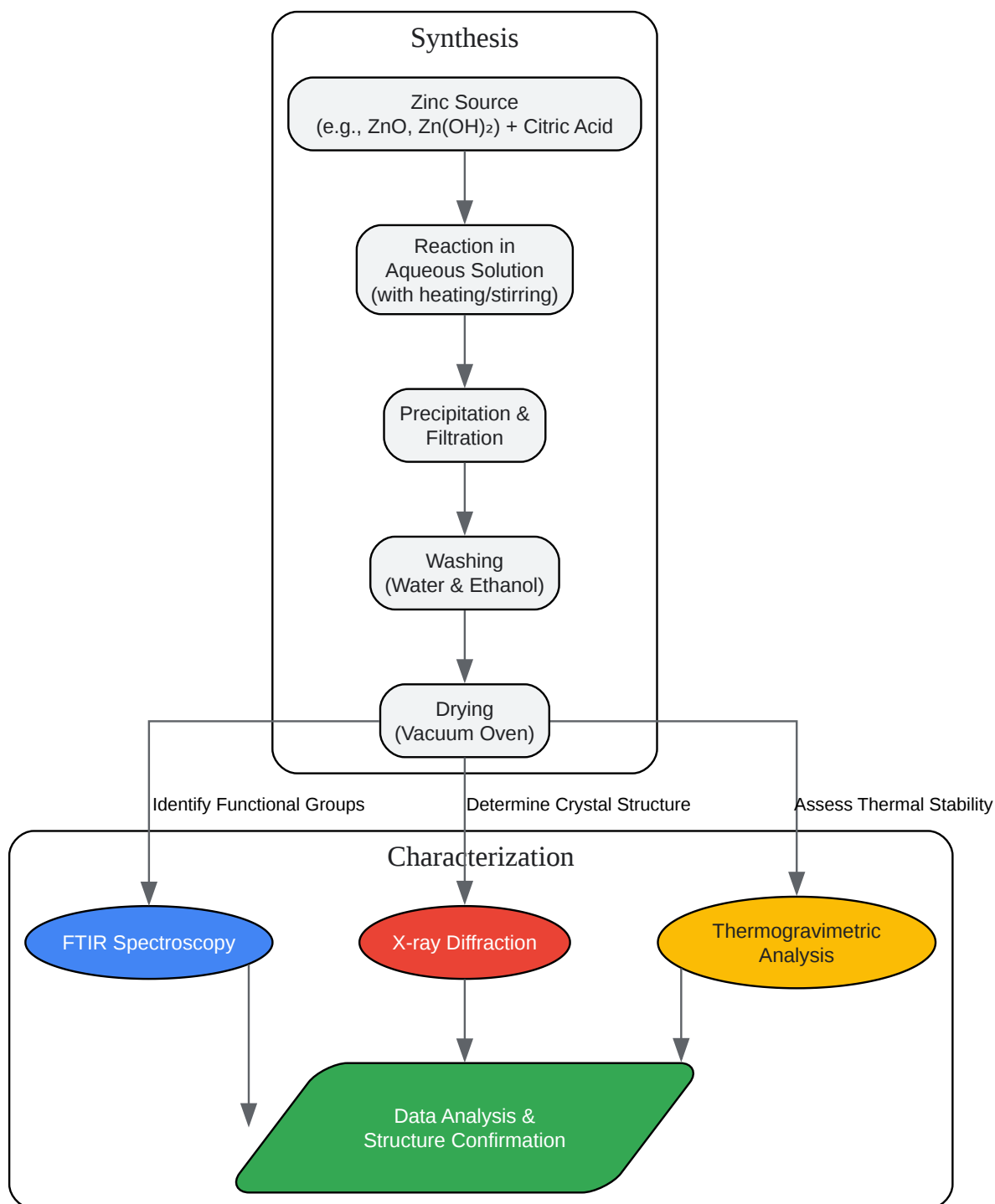
**Methodology:**

- **Sample Preparation:** A small, accurately weighed amount of the **zinc citrate** sample is placed in a TGA crucible.
- **Data Acquisition:** The sample is heated at a constant rate in a controlled atmosphere (e.g., nitrogen or air), and its mass is continuously monitored as a function of temperature.
- **Analysis:** The TGA curve plots the percentage of weight loss against temperature. The distinct weight loss stages correspond to the loss of water molecules and the decomposition of the citrate moiety.<sup>[14]</sup> For instance, a weight loss stage equivalent to the theoretical percentage of water in **zinc citrate** hydrate confirms the number of crystal water molecules.<sup>[14]</sup>

## Mandatory Visualizations

### Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and subsequent characterization of **zinc citrate**.



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Workflow for **Zinc Citrate** Synthesis and Characterization.

## Zinc in Cellular Signaling

Zinc is not merely a structural component of proteins but also a dynamic signaling molecule. [19] Fluctuations in intracellular zinc concentrations, known as "zinc signals," can modulate the activity of various signaling pathways, impacting cell proliferation, differentiation, and immune responses.[20][21][22] **Zinc citrate**, as a bioavailable source, provides the elemental zinc that participates in these critical cellular processes.

The diagram below outlines the central role of zinc in modulating key cellular signaling cascades.



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## Simplified Diagram of Zinc's Role in Cellular Signaling.

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